

Technical Support Center: Overcoming Poor Cenicriviroc Solubility in Aqueous Solutions

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Compound of Interest

Compound Name: Cenicriviroc mesylate

Cat. No.: B1663809

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address the challenges associated with the poor aqueous solubility of Cenicriviroc (CVC).

Frequently Asked Questions (FAQs)

Q1: What is the reported aqueous solubility of Cenicriviroc?

A1: Cenicriviroc is sparingly soluble in aqueous buffers.^[1] While a specific value for its intrinsic aqueous solubility is not readily available in public literature, its poor solubility is a well-documented challenge.

Q2: In which organic solvents is Cenicriviroc soluble?

A2: Cenicriviroc is soluble in several organic solvents. The approximate solubilities are presented in the table below.

Solvent	Approximate Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	20[1][2], 50[3]
Dimethylformamide (DMF)	20[1][2]
Ethanol	5[1][2]
Ethanol (with ultrasonication and heating to 60°C)	2[3]

Q3: What is the recommended method for preparing a Cenicriviroc stock solution?

A3: It is recommended to first dissolve Cenicriviroc in an organic solvent such as DMSO to create a concentrated stock solution.[1] This stock solution can then be diluted with the aqueous buffer of choice.

Q4: I observed precipitation when diluting my DMSO stock solution of Cenicriviroc into an aqueous buffer. What should I do?

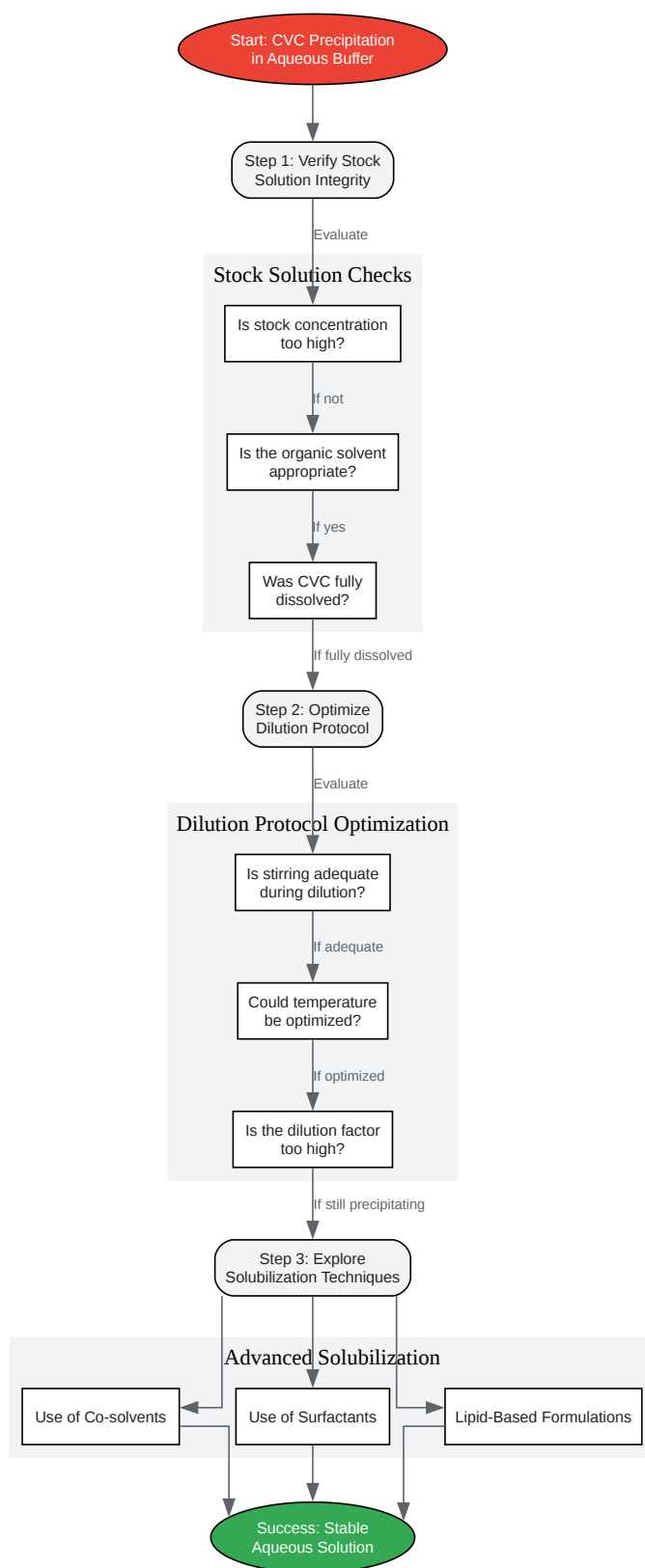
A4: This is a common issue known as "precipitation upon dilution." Refer to the Troubleshooting Guide section below for detailed steps on how to address this.

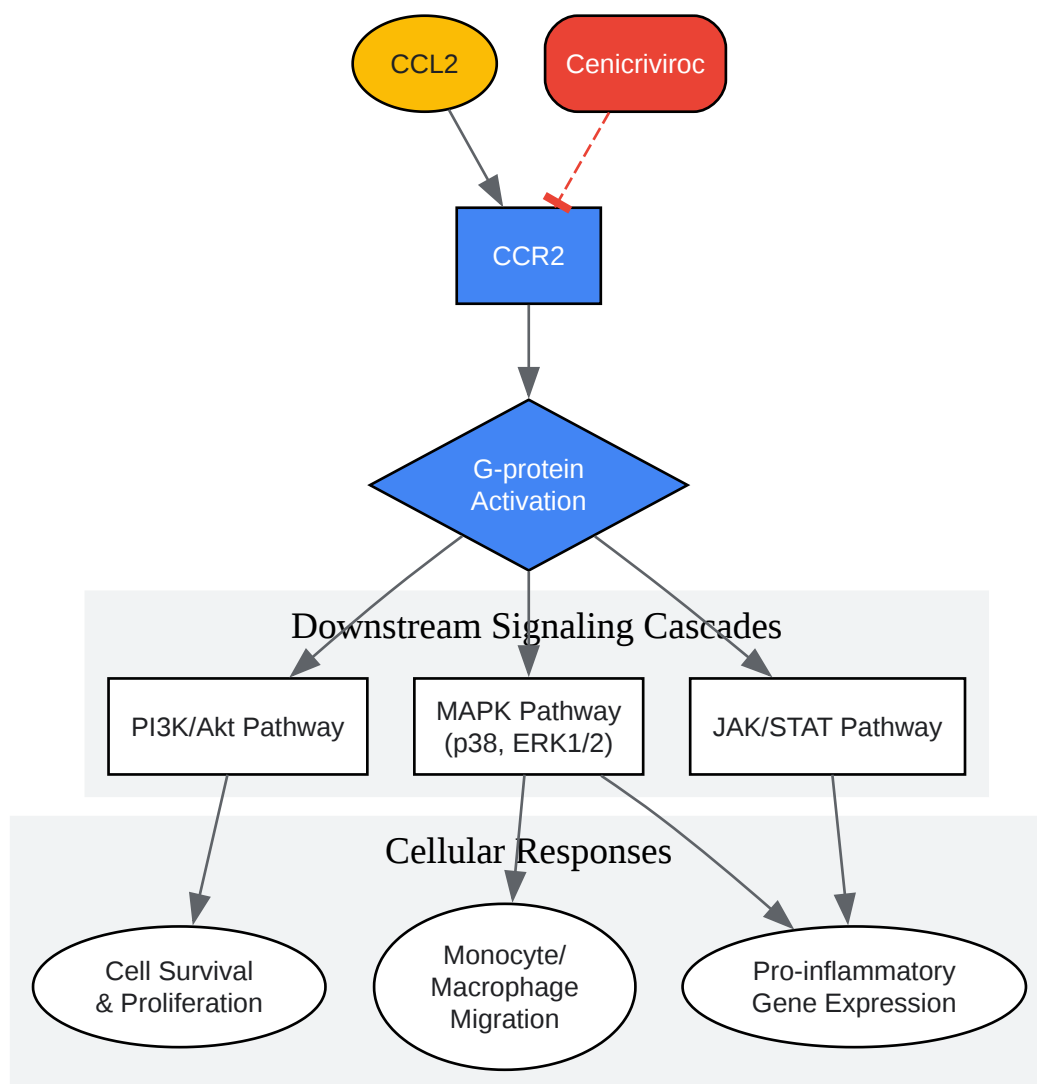
Q5: Are there any established formulation strategies to improve the aqueous solubility of Cenicriviroc?

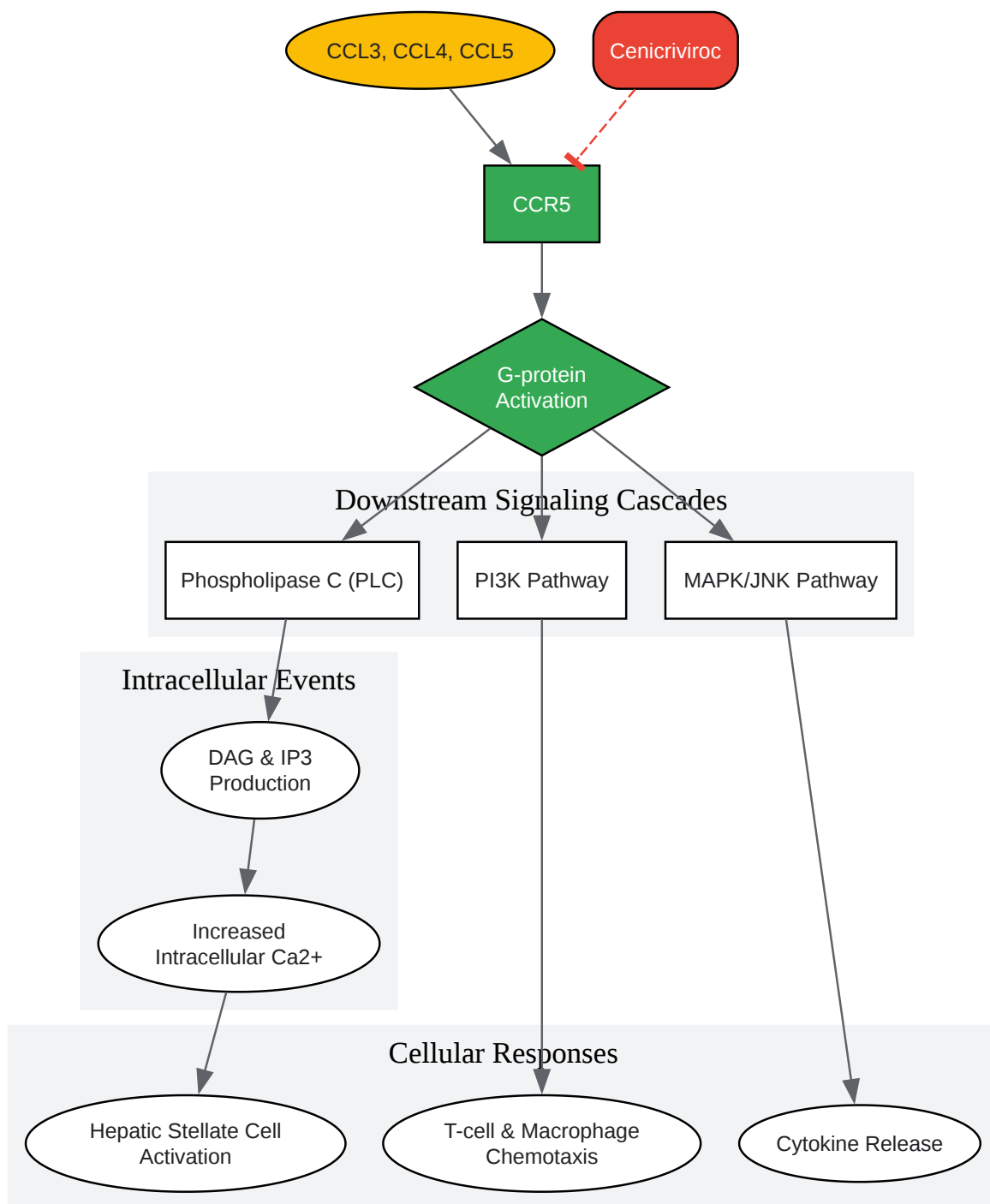
A5: Yes, lipid-based formulations have been specifically developed for Cenicriviroc to improve its oral bioavailability. These formulations typically include a combination of lipids, surfactants, and co-solvents. Other general strategies for poorly soluble drugs, such as the use of co-solvents, solid dispersions, and cyclodextrin complexation, can also be explored.

Troubleshooting Guide

This guide provides a systematic approach to troubleshoot common issues encountered during the preparation of aqueous solutions of Cenicriviroc.







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